

Application Notes: Preparation of GBR 12783 Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: GBR 12783
CAS No.: 145428-33-7
Cat. No.: B15616451

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These application notes provide a detailed protocol for the preparation, storage, and handling of **GBR 12783** stock solutions for use in cell culture experiments. **GBR 12783** is a potent and selective dopamine uptake inhibitor, making it a valuable tool for research in neuroscience and pharmacology.^{[1][2][3]} Adherence to this protocol will help ensure the consistency and reproducibility of experimental results.

Physicochemical and Solubility Data

A thorough understanding of the physicochemical properties of **GBR 12783** is crucial for its effective use. The following table summarizes key data for **GBR 12783** dihydrochloride, the common commercially available salt.

Property	Value	Source
Chemical Name	1-(2-Diphenylmethoxyethyl)-4-(3-phenyl-2-propenyl)-piperazine dihydrochloride	
Molecular Formula	C ₂₈ H ₃₂ N ₂ O·2HCl	
Molecular Weight	485.5 g/mol	
Purity	≥98% (HPLC)	
Appearance	White to off-white solid	[2]
Solubility	DMSO: ≥ 24.27 mg/mL (≥ 50 mM)	
Storage (Solid)	Desiccate at -20°C	[1]

Experimental Protocol: Preparing GBR 12783 Stock Solutions

This protocol details the preparation of a 10 mM stock solution of **GBR 12783** in DMSO.

Materials:

- **GBR 12783** dihydrochloride powder
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Optional: Ultrasonic bath, 37°C water bath

Procedure:

- **Aseptic Technique:** To prevent contamination, perform all steps under sterile conditions in a laminar flow hood.
- **Equilibration:** Before opening, allow the vial of **GBR 12783** powder to equilibrate to room temperature to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **GBR 12783** powder using a calibrated analytical balance. To prepare 1 mL of a 10 mM stock solution, weigh out 4.855 mg of **GBR 12783** dihydrochloride.
- **Dissolution:**
 - Transfer the weighed **GBR 12783** to a sterile amber tube.
 - Add the calculated volume of DMSO to achieve a 10 mM concentration (e.g., 1 mL for 4.855 mg).
 - Tightly cap the tube and vortex thoroughly until the powder is completely dissolved.
 - If necessary, gentle warming in a 37°C water bath or sonication can aid dissolution.^[4] Ensure the solution is clear and free of particulates before use.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber cryovials.^[2]
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[2] Ensure the tubes are tightly sealed to prevent solvent evaporation and moisture absorption.

Experimental Workflow

The following diagram illustrates the workflow for preparing and using **GBR 12783** stock solutions in cell culture experiments.



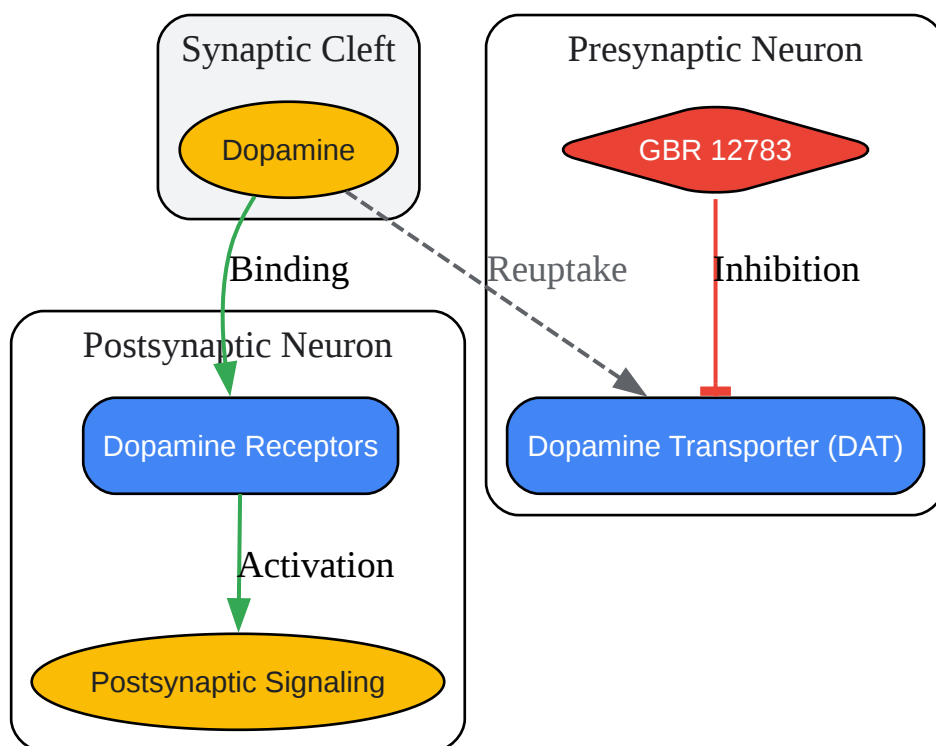
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Caption: Workflow for **GBR 12783** stock solution preparation and use.

Mechanism of Action: Dopamine Reuptake Inhibition

GBR 12783 is a potent and selective inhibitor of the dopamine transporter (DAT).[5] By binding to DAT on the presynaptic membrane of dopaminergic neurons, it blocks the reuptake of dopamine from the synaptic cleft. This leads to an increased concentration and prolonged presence of dopamine in the synapse, thereby enhancing dopaminergic signaling.

The following diagram illustrates the simplified signaling pathway affected by **GBR 12783**.



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Caption: Simplified signaling pathway of **GBR 12783** action.

Dilution to Working Concentrations

For cell culture experiments, the 10 mM DMSO stock solution must be further diluted to the final desired working concentration in the cell culture medium.

Important Considerations:

- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of the cell culture medium with the same final concentration of DMSO used for the highest concentration of **GBR 12783**. This is crucial to account for any potential effects of the solvent on the cells.
- **Final DMSO Concentration:** It is recommended to keep the final concentration of DMSO in the cell culture medium below 0.1% to avoid solvent-induced cytotoxicity or off-target effects.

- Serial Dilutions: To achieve low micromolar or nanomolar working concentrations, it is advisable to perform serial dilutions of the stock solution. For example, to prepare a 10 μM working solution from a 10 mM stock, you can first prepare an intermediate dilution (e.g., 1 mM or 100 μM) in cell culture medium.
- Procedure:
 - Thaw a single aliquot of the 10 mM **GBR 12783** stock solution at room temperature.
 - Prepare an intermediate dilution if necessary.
 - Add the appropriate volume of the stock or intermediate solution to the pre-warmed complete cell culture medium. For instance, to make 1 mL of a 10 μM working solution from a 10 mM stock, add 1 μL of the stock solution to 999 μL of cell culture medium.
 - Gently mix the final working solution by pipetting or inverting the tube.
 - Add the diluted **GBR 12783** solutions to your cell cultures and incubate for the desired experimental duration.

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